

understanding the solubility of copper(ii) sulfate pentahydrate in water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper(II) sulfate pentahydrate*

Cat. No.: *B052450*

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An In-depth Technical Guide to the Aqueous Solubility of **Copper(II) Sulfate Pentahydrate**

For professionals in research, chemical sciences, and drug development, a precise understanding of the solubility of ionic compounds is fundamental. **Copper(II) sulfate pentahydrate** ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), a widely utilized compound, serves as an excellent case study for exploring the principles of aqueous solubility. This guide provides a comprehensive overview of its solubility characteristics, detailed experimental protocols for its determination, and a visualization of the underlying thermodynamic processes.

Quantitative Solubility Data

The solubility of **copper(II) sulfate pentahydrate** in water is markedly dependent on temperature. As the temperature of the water increases, so does the amount of **copper(II) sulfate pentahydrate** that can be dissolved. The data compiled from various sources indicates a significant increase in solubility with rising temperature.

Temperature (°C)	Solubility (g/100 g of H ₂ O)
0	24.3
10	27.5
20	31.6
30	37.8
40	44.6
50	53.6
60	61.8
80	83.8
100	114

Experimental Protocol: Gravimetric Determination of Solubility

The following protocol outlines a standard laboratory procedure for the gravimetric determination of the solubility of **copper(II) sulfate pentahydrate** in water at a specific temperature.

Objective: To accurately measure the concentration of a saturated solution of **copper(II) sulfate pentahydrate** in water at a predetermined temperature.

Materials:

- **Copper(II) sulfate pentahydrate** ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) crystals
- Distilled or deionized water
- Beakers (250 mL)
- Graduated cylinders
- Stirring rods

- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Thermometer or temperature probe
- Constant temperature water bath
- Filtration apparatus (Buchner funnel, filter flask, vacuum tubing, and vacuum source)
- Filter paper (pre-weighed)
- Evaporating dish (pre-weighed)
- Drying oven
- Analytical balance
- Desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **copper(II) sulfate pentahydrate** crystals to a beaker containing a known volume of distilled water (e.g., 100 mL). An excess is necessary to ensure that the solution becomes saturated.
 - Place the beaker on a hot plate with magnetic stirring and gently heat the solution while stirring continuously. Heat to a temperature slightly above the target temperature to ensure rapid dissolution and saturation.
 - Once an excess of solid is present and appears to no longer dissolve, transfer the beaker to a constant temperature water bath set at the desired experimental temperature.
 - Allow the solution to equilibrate for at least one hour, with continuous stirring, to ensure that it is fully saturated at the target temperature. The presence of undissolved crystals at the bottom of the beaker is indicative of saturation.

- Sample Collection and Filtration:
 - Once the solution has reached equilibrium, turn off the stirrer and allow the excess solid to settle.
 - Carefully decant a known volume of the clear, saturated supernatant into a pre-weighed filtration apparatus fitted with pre-weighed filter paper. It is crucial to avoid transferring any of the undissolved solid.
 - Apply a vacuum to the filter flask to draw the solution through the filter paper. This step removes any fine, suspended crystals.
 - Collect the clear filtrate in the filter flask.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume (e.g., 10 mL) of the clear, saturated filtrate into the pre-weighed evaporating dish.
 - Record the exact mass of the evaporating dish plus the filtrate.
 - Gently heat the evaporating dish to evaporate the water. This can be done on a hot plate at a low temperature or in a drying oven. Avoid boiling, as it may cause splattering of the solution.
 - Once all the water has evaporated, transfer the evaporating dish to a drying oven set at a temperature sufficient to remove any remaining moisture without decomposing the copper(II) sulfate (e.g., 100-110°C).
 - Heat the dish to a constant weight, which is achieved when successive weighings after cooling in a desiccator show no further decrease in mass.
 - Record the final mass of the evaporating dish containing the anhydrous copper(II) sulfate.
- Data Analysis:

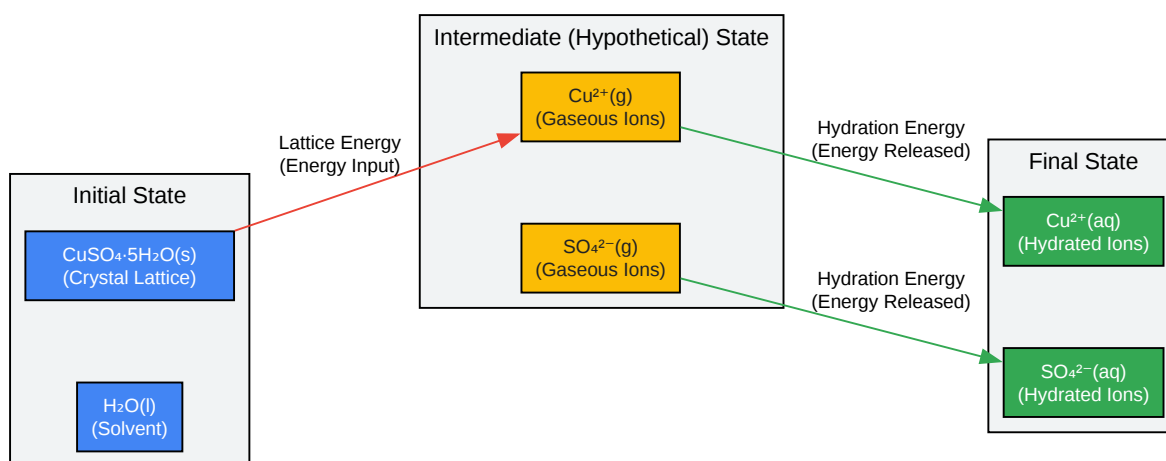
- Calculate the mass of the water in the measured volume of the filtrate by subtracting the mass of the dry copper(II) sulfate from the mass of the filtrate.
- Calculate the solubility in grams of solute per 100 grams of water using the following formula:

$$\text{Solubility} = (\text{mass of dry CuSO}_4 / \text{mass of water}) \times 100$$

Visualizations

Thermodynamic Principles of Dissolution

The dissolution of an ionic compound like **copper(II) sulfate pentahydrate** in water is governed by a balance of energetic factors. The process can be conceptually broken down into the energy required to break apart the crystal lattice (lattice energy) and the energy released when the ions are hydrated by water molecules (hydration energy).

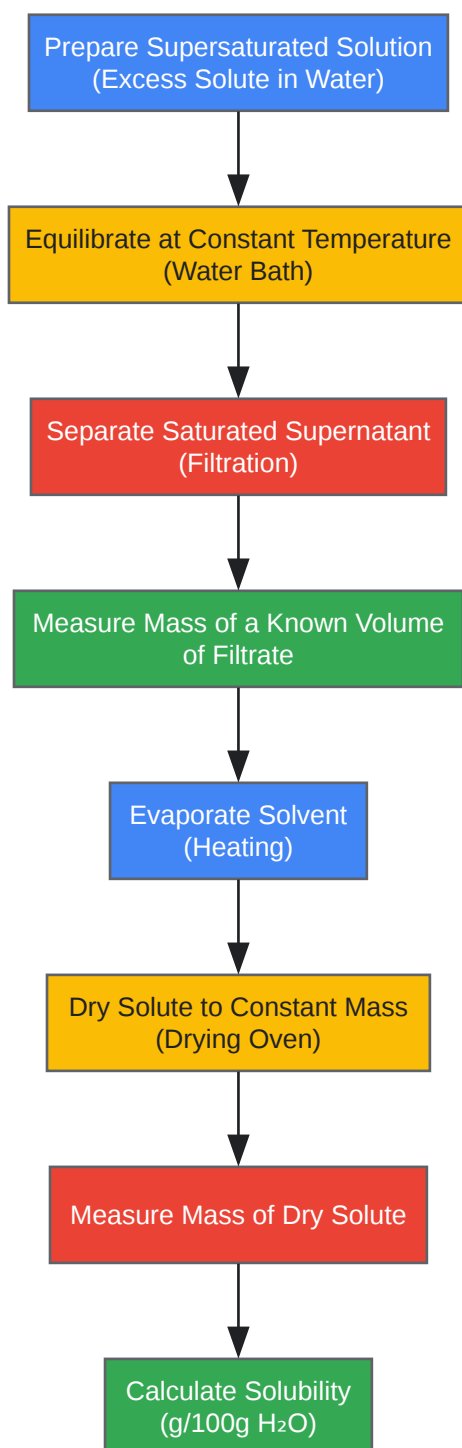


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Caption: Thermodynamic cycle of ionic compound dissolution.

Experimental Workflow for Solubility Determination

The logical flow of the gravimetric method for determining solubility involves a series of sequential steps, from the preparation of the saturated solution to the final calculation of solubility.



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Caption: Workflow for gravimetric solubility determination.

- To cite this document: BenchChem. [understanding the solubility of copper(ii) sulfate pentahydrate in water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052450#understanding-the-solubility-of-copper-ii-sulfate-pentahydrate-in-water]

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